

# ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE molecular weight and formula

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## Compound of Interest

Compound Name: ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE

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## Technical Guide: $\alpha$ -Bromo-4-(diethylamino)acetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of  $\alpha$ -bromo-4-(diethylamino)acetophenone, a key intermediate in pharmaceutical synthesis. The document details its chemical and physical properties, a representative synthesis protocol, and its molecular structure.

## Core Compound Data

The fundamental properties of  $\alpha$ -bromo-4-(diethylamino)acetophenone are summarized below, providing a clear reference for laboratory use and characterization.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>16</sub> BrNO	[1]
Molecular Weight	270.17 g/mol	[1]
IUPAC Name	2-bromo-1-[4-(diethylamino)phenyl]ethanone	[1]
CAS Number	207986-25-2	[1]
Melting Point	50-52°C	[2]
Physical Form	Yellow powder	[3]
Solubility	Insoluble in water	[2][4]

## Synthesis of $\alpha$ -Bromo-4-(diethylamino)acetophenone

$\alpha$ -Bromo-4-(diethylamino)acetophenone is primarily used as a pharmaceutical intermediate.[4] Its synthesis is a critical step in the development of more complex molecules. Below is a representative experimental protocol for its preparation via the bromination of 4'-(diethylamino)acetophenone. This method is adapted from established procedures for the  $\alpha$ -bromination of acetophenone derivatives.[5]

### Experimental Protocol: $\alpha$ -Bromination of 4'-(diethylamino)acetophenone

Objective: To synthesize  $\alpha$ -bromo-4-(diethylamino)acetophenone by the selective bromination of the  $\alpha$ -carbon of 4'-(diethylamino)acetophenone.

Materials:

- 4'-(diethylamino)acetophenone
- Bromine (Br<sub>2</sub>)
- Acetic acid (glacial)

- Crushed ice
- Ethanol (for recrystallization)

#### Procedure:

- **Dissolution of Starting Material:** In a flask equipped with a dropping funnel and a magnetic stirrer, dissolve 4'-(diethylamino)acetophenone (1 mmol) in glacial acetic acid (2 mL). Cool the solution to 0°C using an ice bath.
- **Bromination:** While stirring, add a solution of bromine (1 mmol) in acetic acid (4 mL) dropwise to the reaction mixture over a period of 30 minutes. Maintain the temperature at 0°C during the addition.
- **Reaction:** After the addition is complete, continue to stir the reaction mixture at room temperature for 2 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Quenching and Precipitation:** Once the reaction is complete, pour the reaction mixture onto crushed ice. The crude product will precipitate as a solid.
- **Isolation and Purification:** Collect the solid product by filtration and wash it with cold water. Dry the solid and then recrystallize it from ethanol to yield pure  $\alpha$ -bromo-4-(diethylamino)acetophenone.

#### Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood.
- Bromine is highly corrosive and toxic. Handle with appropriate personal protective equipment (gloves, goggles, lab coat).
- Acetic acid is corrosive. Avoid contact with skin and eyes.

## Synthesis Workflow

The logical flow of the synthesis process, from starting materials to the final purified product, is illustrated in the diagram below.



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Caption: Synthesis workflow for  $\alpha$ -bromo-4-(diethylamino)acetophenone.

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## References

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